

Desmethyl-YM-298198: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Desmethyl-YM-298198

Cat. No.: B1250065

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Desmethyl-YM-298198**, a derivative of the selective mGluR1 antagonist, YM-298198. This document consolidates essential product information from various suppliers, details its mechanism of action, and outlines relevant experimental protocols for its application in research settings.

Product Information and Suppliers

Desmethyl-YM-298198 is commercially available from several key suppliers in the life sciences sector. While product specifications may vary slightly by vendor and batch, the following tables summarize the core technical data for this compound.

Supplier	Catalog Number	Purity	Notes
R&D Systems	2447	≥98%	Product is discontinued.
Abcam	ab120016	>99%	
Tocris Bioscience	2447	≥98% (HPLC)	
MedchemExpress	HY-103567	Not Specified	

Chemical and Physical Properties	
CAS Number	1177767-57-5
Molecular Formula	C ₁₇ H ₂₀ N ₄ OS.HCl
Molecular Weight	364.89 g/mol [1][2]
Solubility	Soluble to 50 mM in DMSO[1][3]
Storage	Desiccate at room temperature or +4°C.[1][3]
Chemical Name	6-Amino-N-cyclohexyl-3-methylthiazolo[3,2-a]benzimidazole-2-carboxamide hydrochloride[2][3]

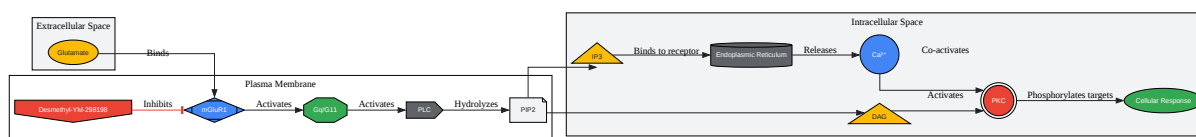
Mechanism of Action: A Non-Competitive mGluR1 Antagonist

Desmethyl-YM-298198 is a derivative of YM-298198, a well-characterized high-affinity, selective, and non-competitive antagonist of the metabotropic glutamate receptor type 1 (mGluR1).[4] mGluR1 is a G-protein coupled receptor (GPCR) that plays a crucial role in modulating synaptic transmission and neuronal excitability throughout the central nervous system.[5]

Group I mGluRs, which include mGluR1 and mGluR5, are typically coupled to Gq/G11 proteins.[5] Upon activation by glutamate, these receptors stimulate phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂). This reaction

generates two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium stores. DAG, along with the elevated intracellular calcium, activates Protein Kinase C (PKC).

As a non-competitive antagonist, **Desmethyl-YM-298198** is presumed to bind to an allosteric site on the mGluR1 receptor, distinct from the glutamate binding site. This binding event prevents the conformational change necessary for receptor activation, thereby inhibiting the downstream signaling cascade even in the presence of glutamate.



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Figure 1: Simplified mGluR1 signaling pathway and the inhibitory action of **Desmethyl-YM-298198**.

Experimental Protocols

While specific, detailed protocols for **Desmethyl-YM-298198** are not readily available in the published literature, its action as an mGluR1 antagonist allows for the adaptation of established methods used to characterize its parent compound, YM-298198, and other mGluR1 modulators.

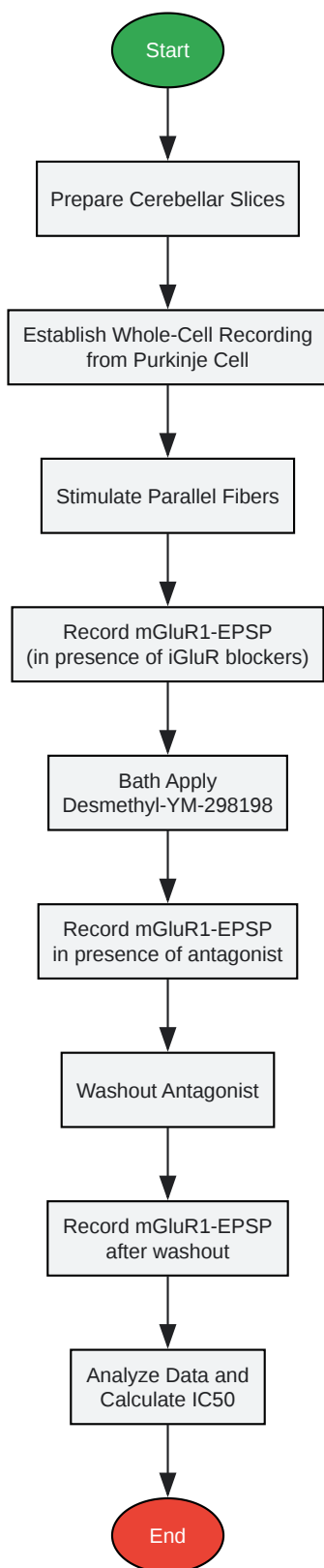
In Vitro Characterization: Electrophysiology

The effect of **Desmethyl-YM-298198** on synaptic transmission can be assessed using brain slice electrophysiology, particularly in regions with high mGluR1 expression, such as the cerebellum.

Objective: To measure the inhibition of mGluR1-mediated excitatory postsynaptic potentials (EPSPs) by **Desmethyl-YM-298198**.

Methodology:

- Slice Preparation: Prepare acute sagittal cerebellar slices (250-300 μ m) from rats or mice.
- Recording: Perform whole-cell patch-clamp recordings from Purkinje cells.
- Stimulation: Stimulate parallel fibers to evoke synaptic responses.
- mGluR1 Activation: Elicit mGluR1-mediated slow EPSPs by high-frequency stimulation of parallel fibers in the presence of ionotropic glutamate receptor antagonists (e.g., CNQX and AP5).
- Antagonist Application: Bath-apply **Desmethyl-YM-298198** at varying concentrations to determine its effect on the mGluR1-EPSP amplitude.
- Data Analysis: Plot a concentration-response curve to calculate the IC₅₀ value of **Desmethyl-YM-298198**.



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Figure 2: General workflow for characterizing mGluR1 antagonists using brain slice electrophysiology.

In Vitro Characterization: Calcium Imaging

The antagonistic properties of **Desmethyl-YM-298198** can also be confirmed by measuring its ability to block agonist-induced intracellular calcium mobilization in cells expressing mGluR1.

Objective: To quantify the inhibition of mGluR1-agonist-induced calcium release by **Desmethyl-YM-298198**.

Methodology:

- Cell Culture: Use a cell line stably expressing recombinant mGluR1 (e.g., HEK293 or CHO cells).
- Dye Loading: Load the cells with a calcium-sensitive fluorescent indicator (e.g., Fura-2 AM or Fluo-4 AM).
- Baseline Measurement: Measure baseline fluorescence intensity.
- Antagonist Pre-incubation: Incubate the cells with varying concentrations of **Desmethyl-YM-298198**.
- Agonist Application: Apply a specific mGluR1 agonist, such as (S)-3,5-DHPG, to stimulate the receptor.
- Fluorescence Measurement: Record the change in fluorescence intensity, which corresponds to the change in intracellular calcium concentration.
- Data Analysis: Compare the agonist-induced calcium response in the presence and absence of **Desmethyl-YM-298198** to determine the IC_{50} .

In Vivo Evaluation: Analgesic Effects

Given that mGluR1 antagonists have shown analgesic effects, an in vivo model of pain can be used to assess the efficacy of **Desmethyl-YM-298198**.

Objective: To evaluate the analgesic effect of **Desmethyl-YM-298198** in a mouse model of inflammatory or neuropathic pain.

Methodology:

- Animal Model: Induce hyperalgesia in mice, for example, using an injection of streptozotocin or complete Freund's adjuvant (CFA).
- Drug Administration: Administer **Desmethyl-YM-298198** via an appropriate route (e.g., oral gavage or intraperitoneal injection) at various doses.
- Nociceptive Testing: Measure the pain response at different time points after drug administration using methods such as the hot plate test, tail-flick test, or von Frey filaments for mechanical allodynia.
- Data Analysis: Compare the pain thresholds or response latencies between the vehicle-treated and **Desmethyl-YM-298198**-treated groups to determine the effective dose.

Conclusion

Desmethyl-YM-298198 is a valuable research tool for investigating the physiological and pathophysiological roles of the mGluR1 receptor. As a derivative of the potent and selective non-competitive antagonist YM-298198, it offers a means to probe the intricacies of glutamatergic signaling. The information and protocols provided in this guide are intended to facilitate the effective use of this compound in a research setting. Researchers should always refer to the supplier-specific product datasheets for the most accurate and up-to-date information.

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